

Application Notes and Protocols for Fenchone-d3 in Environmental Sample Analysis

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Compound of Interest

Compound Name: *Fenchone-d3*

Cat. No.: *B12365830*

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Introduction

Fenchone is a naturally occurring monoterpene and ketone found in the essential oils of various plants, most notably fennel. Due to its presence in certain industrial applications and its potential as a biomarker for specific types of vegetation, there is a growing interest in monitoring its levels in environmental samples. **Fenchone-d3**, a deuterated analog of fenchone, serves as an excellent internal standard for quantitative analysis using gas chromatography-mass spectrometry (GC-MS). The use of a deuterated internal standard, a technique known as isotope dilution mass spectrometry (IDMS), provides high accuracy and precision by correcting for analyte loss during sample preparation and analysis.

These application notes provide a detailed protocol for the determination of fenchone in environmental water samples using **Fenchone-d3** as an internal standard. The methodology is designed for researchers, scientists, and professionals in environmental monitoring and drug development who require a robust and reliable analytical method.

Principle of the Method

A known amount of **Fenchone-d3** is added to the environmental water sample. The sample is then extracted using a suitable technique, such as solid-phase microextraction (SPME) or liquid-liquid extraction (LLE). The extract is subsequently analyzed by GC-MS. Fenchone and **Fenchone-d3** co-elute from the GC column but are distinguished by their different masses in the mass spectrometer. By comparing the peak area of fenchone to that of the **Fenchone-d3**

internal standard, the concentration of fenchone in the original sample can be accurately quantified.

Experimental Protocols

Sample Preparation: Solid-Phase Microextraction (SPME)

This protocol is suitable for the extraction of fenchone from water samples.

Materials:

- Water sample
- **Fenchone-d3** internal standard solution (1 µg/mL in methanol)
- 20 mL headspace vials with screw caps and PTFE/silicone septa
- Sodium chloride (NaCl), analytical grade
- SPME fiber assembly (e.g., Polydimethylsiloxane/Divinylbenzene - PDMS/DVB)
- Heater-stirrer

Procedure:

- Transfer 10 mL of the water sample to a 20 mL headspace vial.
- Spike the sample with the **Fenchone-d3** internal standard solution to achieve a final concentration of 100 ng/L.
- Add 3 g of NaCl to the vial to increase the ionic strength of the sample, which enhances the partitioning of fenchone into the headspace.
- Immediately seal the vial with the screw cap.
- Place the vial in the heater-stirrer and incubate at 60°C for 15 minutes with constant agitation.

- Expose the SPME fiber to the headspace of the vial for 30 minutes at 60°C to allow for the adsorption of volatile compounds.
- After extraction, retract the fiber into the needle and immediately introduce it into the GC injector for thermal desorption and analysis.

GC-MS Analysis

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent

GC Conditions:

- Injector Temperature: 250°C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes
 - Ramp: 10°C/min to 200°C
 - Ramp: 20°C/min to 280°C, hold for 5 minutes
- Run Time: Approximately 24 minutes

MS Conditions:

- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV

- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
 - Fenchone (Quantifier): m/z 152.2[1]
 - Fenchone (Qualifier): m/z 81.1, 69.1
 - **Fenchone-d3** (Quantifier): m/z 155.2 (assuming a +3 Da shift)
 - **Fenchone-d3** (Qualifier): m/z 84.1, 72.1

Data Presentation

The following tables summarize the expected quantitative data for the analysis of fenchone in environmental water samples using **Fenchone-d3** as an internal standard. The values are based on typical performance characteristics of similar analytical methods for volatile organic compounds.

Table 1: Method Detection and Quantification Limits

| Parameter | Value (µg/L) | Notes |
|-------------------------------|--------------|---|
| Method Detection Limit (MDL) | 0.04 | Based on the analysis of Fenchone in a similar matrix[1]. |
| Limit of Quantification (LOQ) | 0.12 | Based on the analysis of Fenchone in a similar matrix[1]. |

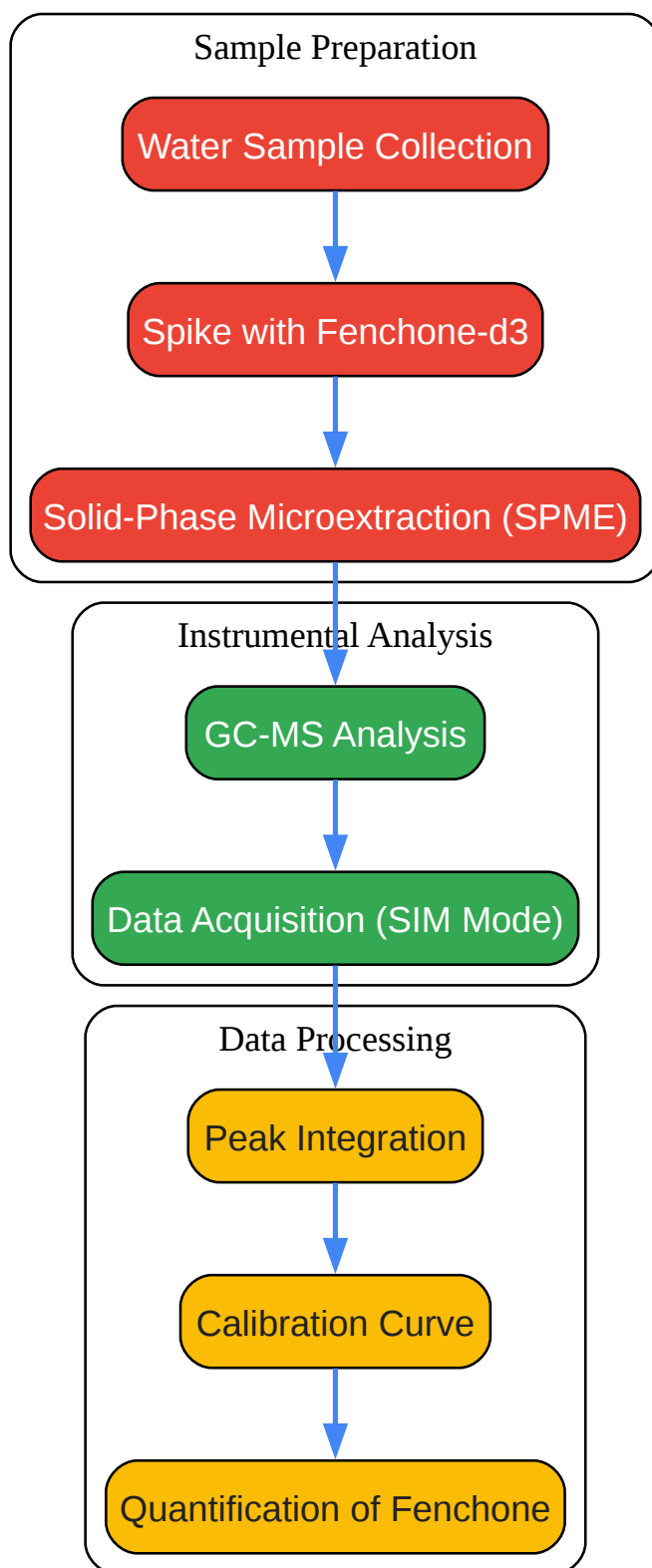
Table 2: Method Performance Characteristics

| Parameter | Acceptance Criteria | Typical Result |
|-----------------------|---------------------|----------------|
| Linearity (R^2) | > 0.99 | 0.998 |
| Accuracy (Recovery %) | 70 - 130% | 95% |
| Precision (RSD %) | < 20% | < 10% |

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of fenchone in environmental water samples using **Fenchone-d3** as an internal standard.

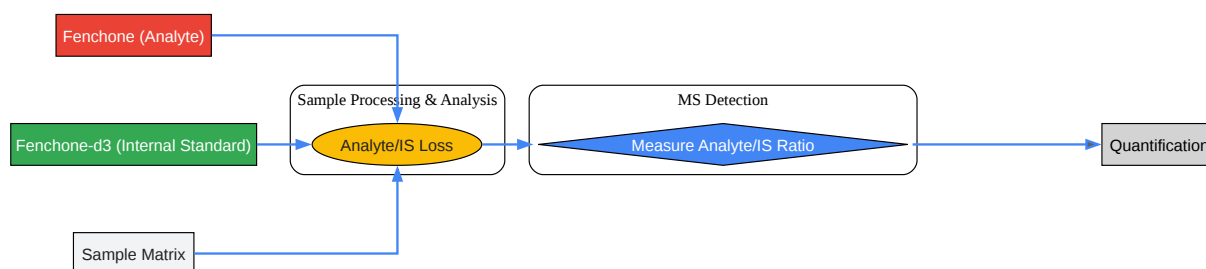


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Workflow for Fenchone Analysis

Signaling Pathway of Isotope Dilution

The following diagram illustrates the logical relationship of quantification using an internal standard in isotope dilution mass spectrometry.



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Principle of Isotope Dilution

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References

- 1. mdpi.com [mdpi.com]
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